

a overcoming resistance to Grassofermata in cell lines

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Compound of Interest

Compound Name: Grassofermata

Cat. No.: B10752214

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Technical Support Center: Grassofermata

This technical support center provides researchers, scientists, and drug development professionals with guidance on the use of **Grassofermata**, a selective inhibitor of Fatty Acid Transport Protein 2 (FATP2). Here you will find troubleshooting guides and frequently asked questions to support your experimental work.

Frequently Asked Questions (FAQs)

Q1: What is **Grassofermata** and what is its primary mechanism of action?

Grassofermata, also known as CB5, is a small molecule inhibitor of Fatty Acid Transport Protein 2 (FATP2).^{[1][2][3][4]} Its primary mechanism of action is the non-competitive inhibition of long-chain and very-long-chain fatty acid uptake into cells.^{[1][3][5]} It does not affect the transport of medium-chain fatty acids, which primarily occurs through passive diffusion.^{[1][3][6]} **Grassofermata** has been shown to protect cells from lipotoxicity, a condition caused by the accumulation of excess fatty acids.^{[1][2][3][4]}

Q2: In which cell lines has **Grassofermata** been shown to be effective?

Grassofermata has demonstrated efficacy in inhibiting fatty acid uptake in a variety of cell lines that serve as models for different tissues, including:

- Intestines: Caco-2 cells^[1]

- Liver: HepG2 cells[1][5]
- Muscle: C2C12 cells[1]
- Pancreas: INS-1E cells[1]

It is important to note that **Grassofermata** is less effective in adipocytes, which primarily express FATP1 and FATP4.[1]

Q3: What is the typical effective concentration (IC50) of **Grassofermata**?

The half-maximal inhibitory concentration (IC50) of **Grassofermata** for fatty acid uptake is typically in the low micromolar range.

Cell Line Model	IC50 (μM)
Intestines, Liver, Muscle, Pancreas	8 - 11
Adipocytes	58
Data sourced from multiple studies.[1][3]	

Q4: Are there any known instances of cellular resistance to **Grassofermata**?

Based on currently available scientific literature, there are no specific reports of cell lines developing resistance to **Grassofermata**. Research has primarily focused on its mechanism of action as an FATP2 inhibitor and its effects on lipid metabolism.

Troubleshooting Guide

Problem: I am not observing the expected inhibition of fatty acid uptake with **Grassofermata** in my cell line.

- Possible Cause 1: Incorrect Cell Type.
 - Troubleshooting: Confirm that your cell line expresses FATP2. **Grassofermata**'s efficacy is significantly lower in cells that do not express this transporter, such as adipocytes which

predominantly express FATP1 and FATP4.^[1] Consider performing RT-qPCR or Western blotting to verify FATP2 expression levels in your cell line.

- Possible Cause 2: Inappropriate Fatty Acid Substrate.
 - Troubleshooting: Ensure you are using a long-chain or very-long-chain fatty acid analog in your uptake assay (e.g., C1-BODIPY-C12 or BODIPY-FL-C16).^{[1][2]} **Grassofermata** does not inhibit the uptake of medium-chain fatty acids.^{[1][3][6]}
- Possible Cause 3: Suboptimal Experimental Conditions.
 - Troubleshooting: Review your experimental protocol. Ensure the concentration of **Grassofermata** is within the effective range (typically 8-11 μ M for FATP2-expressing cells).^{[1][3]} Also, check the incubation time and other assay conditions.

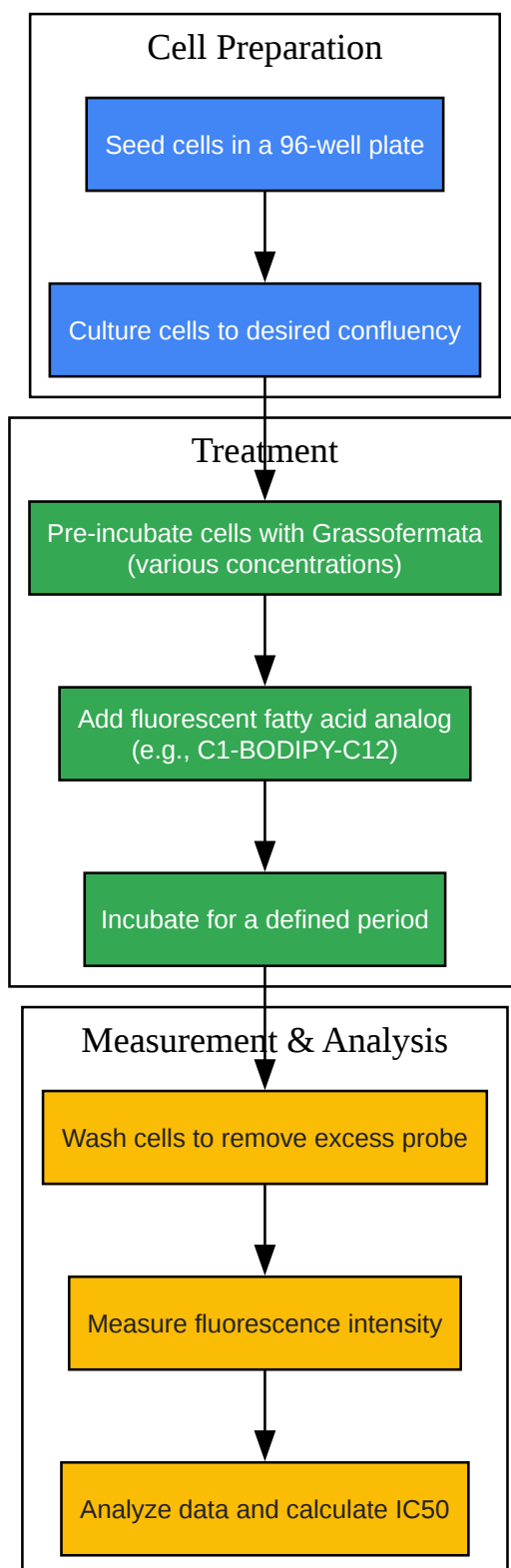
Problem: I am observing unexpected cytotoxicity in my experiments with **Grassofermata**.

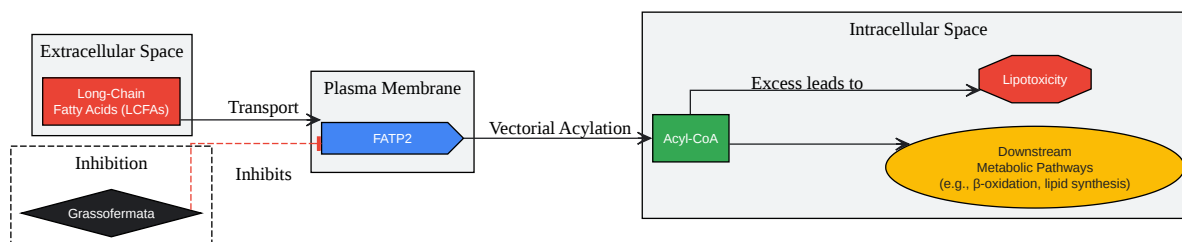
- Possible Cause 1: High Concentrations.
 - Troubleshooting: While **Grassofermata** is designed to protect against lipotoxicity, excessively high concentrations of any compound can induce off-target effects and cytotoxicity. Perform a dose-response curve to determine the optimal, non-toxic concentration for your specific cell line and experimental duration.
- Possible Cause 2: Altered Cellular Metabolism.
 - Troubleshooting: Inhibition of fatty acid uptake can significantly alter cellular metabolism, which may lead to stress or death in certain cell types or under specific nutrient conditions. Consider analyzing key metabolic pathways to understand the impact of FATP2 inhibition in your model system.

Experimental Protocols

Protocol 1: Assessing Fatty Acid Uptake Inhibition

This protocol provides a general workflow for measuring the inhibition of fatty acid uptake in a cell line using **Grassofermata** and a fluorescent fatty acid analog.





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References

- 1. Fatty Acid Transport Protein-2 inhibitor Grassofermata/CB5 protects cells against lipid accumulation and toxicity - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Fatty Acid Transport Proteins: Targeting FATP2 as a Gatekeeper Involved in the Transport of Exogenous Fatty Acids - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Fatty acid transport protein-2 inhibitor Grassofermata/CB5 protects cells against lipid accumulation and toxicity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. pubs.rsc.org [pubs.rsc.org]
- 5. researchgate.net [researchgate.net]
- 6. Chemical inhibition of fatty acid absorption and cellular uptake limits lipotoxic cell death - PMC [pmc.ncbi.nlm.nih.gov]
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